

Tridecanoic acid-d9 certificate of analysis

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Compound of Interest

Compound Name: Tridecanoic acid-d9

Cat. No.: B12414076

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Technical Guide: Tridecanoic Acid-d9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tridecanoic acid-d9**, a deuterated form of the 13-carbon saturated fatty acid. This document details its physicochemical properties, analytical applications, and biological significance, offering researchers and drug development professionals a thorough resource for its use.

Physicochemical Properties

Tridecanoic acid-d9 is a stable, isotopically labeled compound valuable in mass spectrometry-based analytical methods. Its properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₃ D ₉ H ₁₇ O ₂	
Molecular Weight	223.4 g/mol	
Synonyms	Tridecanoic acid-d9, Tridecylic-10,10,11,11,12,12,13,13,13-d9 acid	
Physical State	Solid	-
Storage Temperature	Room Temperature	-

Analytical Applications and Experimental Protocols

Tridecanoic acid-d9 is primarily utilized as an internal standard in quantitative analysis of fatty acids and other lipids by gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). Its deuteration ensures that it is chemically almost identical to its non-deuterated counterpart, but with a distinct mass, making it an ideal tool for accurate quantification.

Experimental Protocol: Quantification of Fatty Acids in Biological Samples using GC-MS

This protocol outlines a general procedure for the extraction and quantification of total fatty acids from biological samples, such as plasma or tissue, using **Tridecanoic acid-d9** as an internal standard.

1. Sample Preparation and Lipid Extraction:

- To a known quantity of the biological sample (e.g., 200 μL of plasma or a specific weight of homogenized tissue), add a precise amount of **Tridecanoic acid-d9** internal standard solution.
- Add a solvent mixture, typically chloroform/methanol (2:1, v/v), to the sample.
- Vortex the mixture thoroughly to ensure complete mixing and lipid extraction.
- Centrifuge the sample to separate the organic and aqueous phases.
- Carefully collect the lower organic phase, which contains the lipids.
- Dry the extracted lipids under a stream of nitrogen.

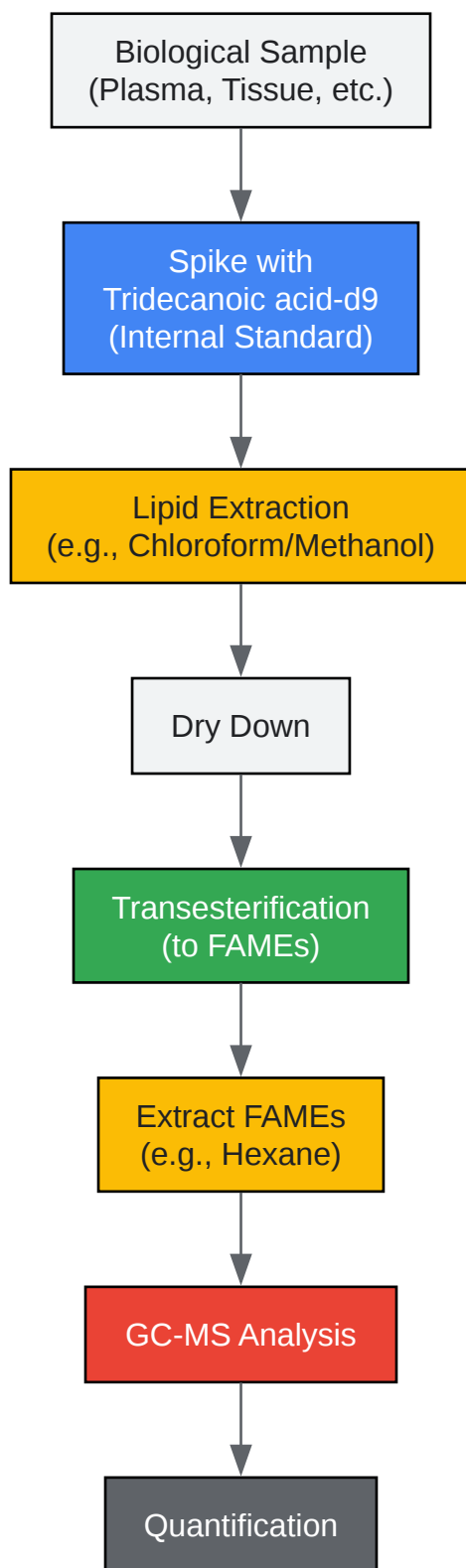
2. Transesterification to Fatty Acid Methyl Esters (FAMES):

- To the dried lipid extract, add a reagent for transesterification, such as methanolic HCl or BF_3 in methanol.
- Heat the mixture at 100°C for one hour to convert the fatty acids to their more volatile methyl esters (FAMES).

- After cooling, add water and a nonpolar solvent like hexane to extract the FAMES.
- Collect the upper hexane layer containing the FAMES.

3. GC-MS Analysis:

- Inject an aliquot of the FAMES extract into the GC-MS system.
- The GC separates the different FAMES based on their volatility and interaction with the column's stationary phase.
- The mass spectrometer detects and quantifies the individual FAMES and the **Tridecanoic acid-d9** methyl ester internal standard.
- The concentration of each fatty acid is determined by comparing its peak area to the peak area of the internal standard.



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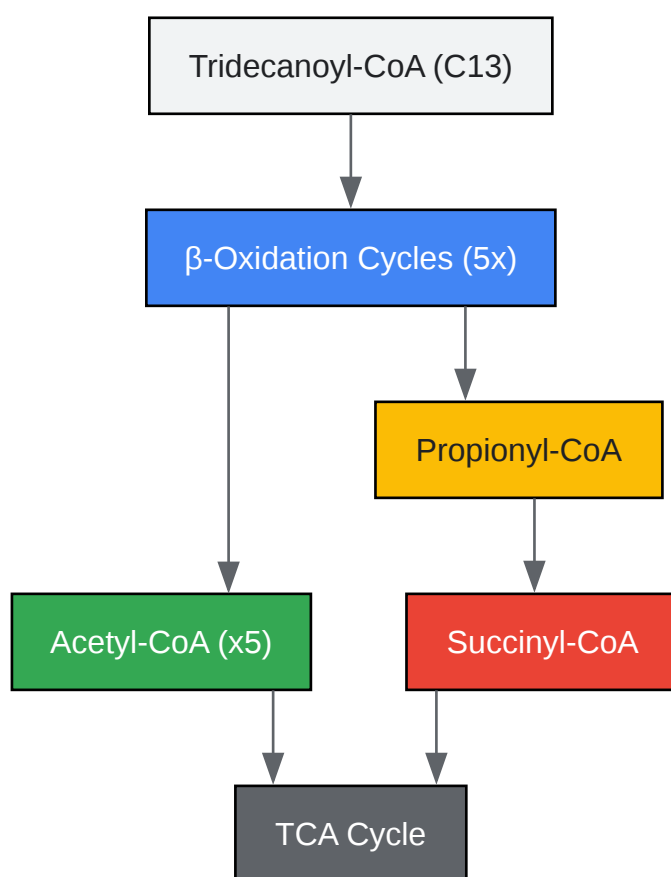
Caption: Workflow for fatty acid quantification using **Tridecanoic acid-d9**.

Biological Context and Significance

Tridecanoic acid, the non-deuterated form of **Tridecanoic acid-d9**, is an odd-chain saturated fatty acid. While less common than even-chain fatty acids, it plays distinct roles in metabolism and has demonstrated notable biological activities.

Metabolic Pathway: β -Oxidation of Tridecanoic Acid

Odd-chain fatty acids like tridecanoic acid undergo β -oxidation, similar to even-chain fatty acids. However, the final cleavage step yields propionyl-CoA and acetyl-CoA, whereas even-chain fatty acids produce only acetyl-CoA. Propionyl-CoA can be converted to succinyl-CoA, which is an intermediate of the tricarboxylic acid (TCA) cycle. This anaplerotic role allows odd-chain fatty acids to replenish TCA cycle intermediates.



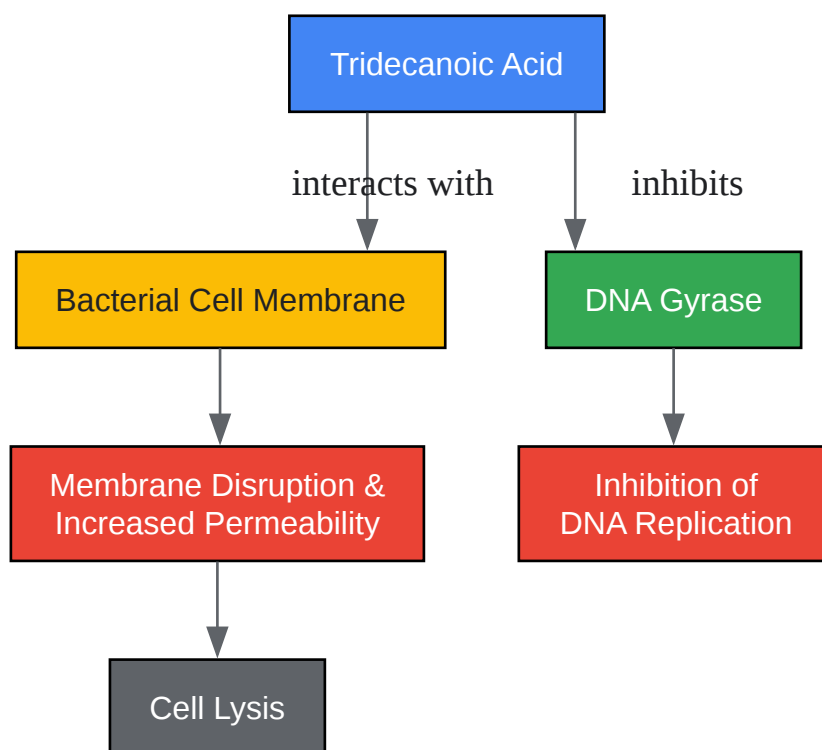
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Caption: β -Oxidation of Tridecanoic Acid.

Antibacterial and Antibiofilm Activity

Recent studies have highlighted the potential of tridecanoic acid as an antibacterial and antibiofilm agent. It has shown efficacy against various pathogenic bacteria, including *Escherichia coli*.

The proposed mechanism of action involves the disruption of the bacterial cell membrane, leading to increased permeability and ultimately, cell lysis. Additionally, *in silico* studies suggest that tridecanoic acid may inhibit DNA gyrase, an essential enzyme for bacterial DNA replication. This multifaceted mode of action makes it a compound of interest in the development of new antimicrobial strategies.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com